

# Spectroscopic data of Dipropyl sulfoxide (NMR, IR)

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## Compound of Interest

Compound Name: *Dipropyl sulfoxide*

CAS No.: *4253-91-2*

Cat. No.: *B1221221*

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An In-Depth Technical Guide to the Spectroscopic Characterization of **Dipropyl Sulfoxide**

## Authored by a Senior Application Scientist

This guide provides a comprehensive analysis of the spectroscopic data for **dipropyl sulfoxide** ( $C_6H_{14}OS$ ), a compound of interest in various chemical and pharmaceutical contexts. As a dialkyl sulfoxide, its structural elucidation and purity assessment are critically dependent on modern spectroscopic techniques. This document offers researchers, scientists, and drug development professionals a detailed examination of the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectral data of **dipropyl sulfoxide**, grounded in fundamental principles and practical application.

## Molecular Structure and Spectroscopic Overview

**Dipropyl sulfoxide**, with a molecular weight of 134.24 g/mol, consists of a central sulfur atom double-bonded to an oxygen atom and single-bonded to two n-propyl groups.<sup>[1][2]</sup> The presence of the sulfoxide moiety and the specific arrangement of the propyl chains give rise to a distinct spectroscopic signature. Understanding this signature is paramount for confirming molecular identity and assessing purity.

The molecular structure dictates the expected spectroscopic features. In NMR, the symmetry of the molecule results in a simplified spectrum, with three unique proton environments and three unique carbon environments. In IR spectroscopy, the key feature is the strong absorption band corresponding to the S=O stretching vibration, a diagnostic marker for sulfoxides.

Caption: Molecular structure of **Dipropyl Sulfoxide**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of molecular structure determination in organic chemistry. For **dipropyl sulfoxide**, both  $^1\text{H}$  (proton) and  $^{13}\text{C}$  (carbon-13) NMR provide unambiguous evidence of its structure.

### $^1\text{H}$ NMR Spectroscopy of Dipropyl Sulfoxide

The  $^1\text{H}$  NMR spectrum of **dipropyl sulfoxide** is characterized by three distinct signals, corresponding to the methylene protons adjacent to the sulfur ( $\alpha$ -protons), the central methylene protons ( $\beta$ -protons), and the terminal methyl protons ( $\gamma$ -protons).

Data Summary:

| Signal Assignment                                                  | Chemical Shift ( $\delta$ , ppm) | Multiplicity  | Integration | Coupling Constant (J, Hz) |
|--------------------------------------------------------------------|----------------------------------|---------------|-------------|---------------------------|
| -CH <sub>3</sub> ( $\gamma$ -protons)                              | 1.05                             | Triplet (t)   | 6H          | 7.4                       |
| -CH <sub>2</sub> - ( $\beta$ -protons)                             | 1.73 - 1.83                      | Multiplet (m) | 4H          | -                         |
| S-CH <sub>2</sub> - ( $\alpha$ -protons)                           | 2.53 - 2.72                      | Multiplet (m) | 4H          | -                         |
| Data obtained in CDCl <sub>3</sub> at 400 MHz. <a href="#">[3]</a> |                                  |               |             |                           |

Interpretation and Mechanistic Insights:

- $\alpha$ -Protons (2.53 - 2.72 ppm): These protons are directly attached to the carbon bonded to the electronegative sulfoxide group. This proximity causes significant deshielding, shifting their signal downfield. The complex multiplet arises from coupling to the adjacent  $\beta$ -protons.
- $\beta$ -Protons (1.73 - 1.83 ppm): These methylene protons are further from the sulfoxide group and are thus less deshielded than the  $\alpha$ -protons. Their signal appears as a multiplet due to coupling with both the  $\alpha$ - and  $\gamma$ -protons.
- $\gamma$ -Protons (1.05 ppm): The terminal methyl protons are the most shielded, appearing furthest upfield. The signal is a clean triplet, a result of coupling to the two adjacent  $\beta$ -protons ( $n+1$  rule,  $2+1=3$ ). The coupling constant of 7.4 Hz is typical for free rotation around C-C single bonds in alkyl chains.

## $^{13}\text{C}$ NMR Spectroscopy of Dipropyl Sulfoxide

The proton-decoupled  $^{13}\text{C}$  NMR spectrum provides a direct count of the unique carbon environments. As expected from its symmetric structure, **dipropyl sulfoxide** displays three distinct signals.

Data Summary:

| Signal Assignment                                          | Chemical Shift ( $\delta$ , ppm) |
|------------------------------------------------------------|----------------------------------|
| C $\gamma$ (-CH $_3$ )                                     | 13.31                            |
| C $\beta$ (-CH $_2$ -)                                     | 16.20                            |
| C $\alpha$ (S-CH $_2$ -)                                   | 54.12                            |
| Data obtained in CDCl $_3$ at 100 MHz. <a href="#">[3]</a> |                                  |

Interpretation and Mechanistic Insights:

- C $\alpha$  (54.12 ppm): The carbon atom directly bonded to the sulfoxide group is the most deshielded due to the electron-withdrawing effect of the sulfur-oxygen bond. This results in the most downfield chemical shift.

- C $\beta$  (16.20 ppm): The influence of the sulfoxide group diminishes with distance. The C $\beta$  atom is significantly more shielded than C $\alpha$ .
- C $\gamma$  (13.31 ppm): The terminal methyl carbon is the most shielded, appearing at the furthest upfield position, which is characteristic of terminal carbons in alkyl chains.

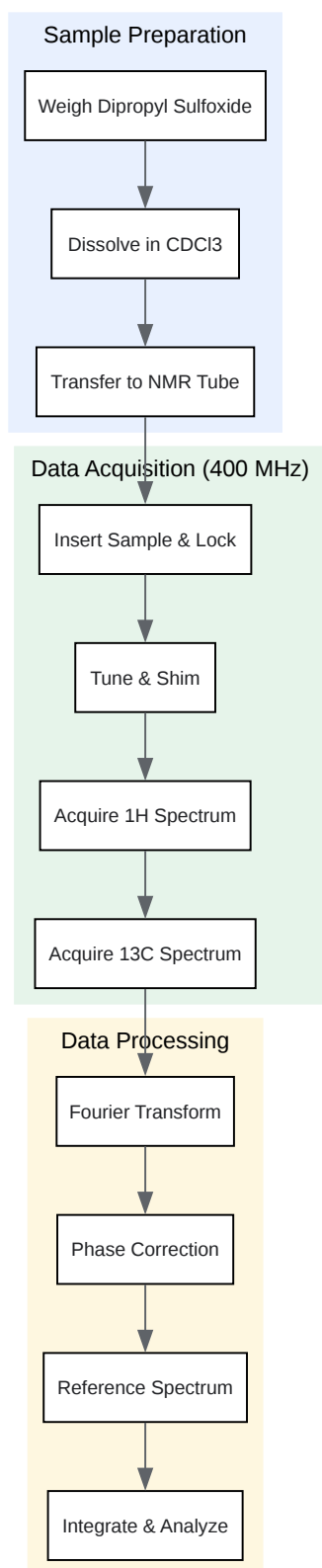
## Experimental Protocol for NMR Data Acquisition

The following protocol outlines a standard procedure for obtaining high-quality NMR spectra of **dipropyl sulfoxide**.

Methodology:

- Sample Preparation: Dissolve approximately 10-20 mg of **dipropyl sulfoxide** in 0.6-0.7 mL of deuterated chloroform (CDCl<sub>3</sub>). The choice of a deuterated solvent is critical to avoid large solvent signals that would obscure the analyte peaks.<sup>[4]</sup>
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer equipped with a standard 5 mm probe.<sup>[3]</sup>
- <sup>1</sup>H NMR Acquisition:
  - Tune and shim the spectrometer to ensure a homogeneous magnetic field.
  - Acquire the spectrum using a standard pulse sequence (e.g., a 30° or 90° pulse).
  - Set the spectral width to cover the expected range of proton signals (e.g., 0-10 ppm).
  - Typically, 8 to 16 scans are sufficient for a sample of this concentration.
- <sup>13</sup>C NMR Acquisition:
  - Switch the spectrometer to the <sup>13</sup>C nucleus frequency (e.g., 100 MHz for a 400 MHz instrument).
  - Use a proton-decoupled pulse sequence (e.g., zgpg30) to simplify the spectrum to single lines for each carbon.

- Set the spectral width to cover the expected range (e.g., 0-200 ppm).
- A greater number of scans (e.g., 128 to 1024) is required due to the low natural abundance of the  $^{13}\text{C}$  isotope.
- Data Processing: Apply a Fourier transform to the acquired Free Induction Decay (FID). Phase the spectrum and reference it to the residual solvent peak ( $\text{CHCl}_3$  at 7.26 ppm for  $^1\text{H}$ ) or the solvent signal itself ( $\text{CDCl}_3$  at 77.16 ppm for  $^{13}\text{C}$ ).<sup>[4]</sup>



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Caption: Standard workflow for NMR analysis of **Dipropyl Sulfoxide**.

## Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy probes the vibrational modes of a molecule. It is particularly powerful for identifying functional groups. For **dipropyl sulfoxide**, the most prominent feature is the sulfoxide (S=O) bond.

Data Interpretation:

While a full experimental spectrum is best for analysis, the key absorption bands for **dipropyl sulfoxide** can be predicted based on established group frequencies.

- **S=O Stretch:** The most diagnostic absorption for sulfoxides is the strong S=O stretching vibration. This band typically appears in the range of 1030-1070  $\text{cm}^{-1}$ . For dialkyl sulfoxides like **dipropyl sulfoxide**, this peak is expected to be sharp and intense, often found around 1039  $\text{cm}^{-1}$ .<sup>[5]</sup>
- **C-H Stretch:** Aliphatic C-H stretching vibrations from the propyl chains will be observed in the region of 2850-3000  $\text{cm}^{-1}$ .
- **C-H Bend:** Methylene (-CH<sub>2</sub>-) and methyl (-CH<sub>3</sub>) bending (scissoring and rocking) vibrations will produce signals in the 1375-1470  $\text{cm}^{-1}$  region.

The absence of other strong characteristic peaks (e.g., O-H at ~3300  $\text{cm}^{-1}$  or C=O at ~1715  $\text{cm}^{-1}$ ) is also crucial for confirming the purity and identity of the compound.

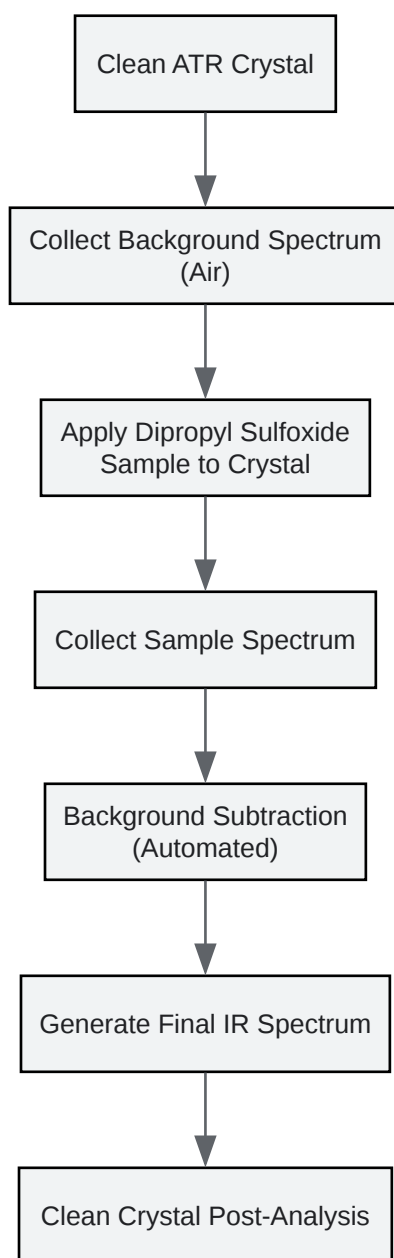
## Experimental Protocol for IR Data Acquisition

Attenuated Total Reflectance (ATR) is a common and convenient method for obtaining the IR spectrum of a liquid sample like **dipropyl sulfoxide**.

Methodology:

- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory (e.g., a diamond or zinc selenide crystal).
- **Background Scan:** Before introducing the sample, record a background spectrum of the clean, empty ATR crystal. This scan measures the ambient atmosphere (H<sub>2</sub>O, CO<sub>2</sub>) and instrument response, which will be subtracted from the sample spectrum.

- **Sample Application:** Place a single drop of neat **dipropyl sulfoxide** directly onto the ATR crystal, ensuring it completely covers the crystal surface.
- **Spectrum Acquisition:** Collect the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The instrument software automatically subtracts the background spectrum from the sample spectrum to produce the final absorbance or transmittance IR spectrum.
- **Cleaning:** Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol or acetone) and allow it to dry completely before the next measurement.



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Caption: Workflow for ATR-FTIR analysis of **Dipropyl Sulfoxide**.

## Conclusion

The combined application of  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and IR spectroscopy provides a robust and definitive characterization of **dipropyl sulfoxide**. The NMR data confirm the connectivity and chemical environment of all hydrogen and carbon atoms within the propyl chains, while the IR spectrum provides unambiguous evidence of the critical sulfoxide functional group. The

protocols and interpretations provided in this guide serve as a reliable reference for scientists engaged in the synthesis, quality control, and application of this compound.

## References

- Electronic Supplementary Material (ESI) for Green Chemistry. The Royal Society of Chemistry, 2012. [[Link](#)]
- STRUCTURAL AND ELECTRONIC PROPERTIES OF DIPROPYL SULFIDE: A THEORETICAL INVESTIGATION. World Scientific Publishing, 2010. [[Link](#)]
- **Dipropyl sulfoxide**. NIST Chemistry WebBook, SRD 69. [[Link](#)]
- Diisopropyl sulfoxide. LookChem. [[Link](#)]
- 1,1'-Sulfinylbis(propane). PubChem, National Institutes of Health. [[Link](#)]
- Vibrational Spectra of R and S Methyl Para Toly Sulfoxide and Their Racemic Mixture in the Solid–Liquid State and in Water Solution. MDPI, 2021. [[Link](#)]
- Electronic Supporting Information for Organic & Biomolecular Chemistry. The Royal Society of Chemistry, 2011. [[Link](#)]
- (RR, SS)-Dipropyl-disulfoxide - Optional[<sup>13</sup>C NMR]. SpectraBase. [[Link](#)]
- Development of Mitochondria-Targeted PARP Inhibitors. MDPI, 2020. [[Link](#)]
- <sup>13</sup>C NMR Spectrum (1D, 125 MHz, Dimethylsulfoxide-d<sub>6</sub>, simulated). NP-MRD. [[Link](#)]

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## Sources

- 1. Dipropyl sulfoxide [[webbook.nist.gov](http://webbook.nist.gov)]

- [2. 1,1'-Sulfinylbis\(propane\) | C6H14OS | CID 20252 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. rsc.org \[rsc.org\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
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